

Application Note: Quantification of DPP4 Inhibitors in Plasma by LC-MS/MS

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Compound of Interest

Compound Name: DPP4-In

Cat. No.: B15601041

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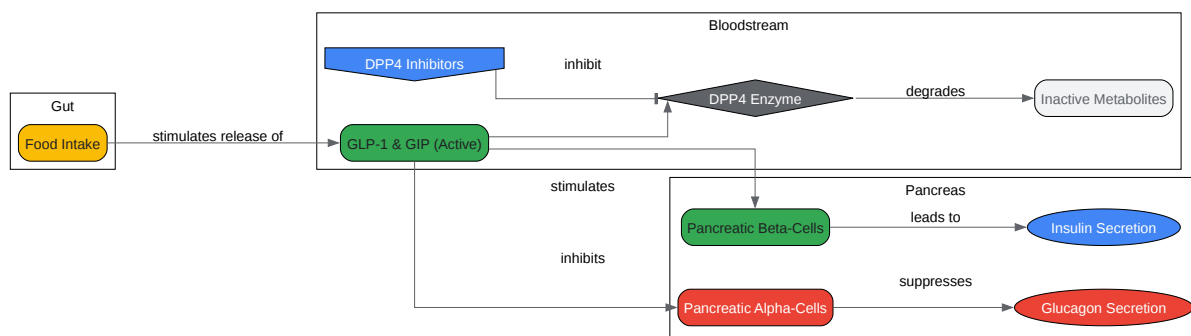
For Researchers, Scientists, and Drug Development Professionals

Introduction

Dipeptidyl peptidase-4 (DPP4) inhibitors, also known as gliptins, are a class of oral hypoglycemic agents used for the treatment of type 2 diabetes mellitus. They act by inhibiting the DPP4 enzyme, which is responsible for the degradation of incretin hormones such as glucagon-like peptide-1 (GLP-1) and glucose-dependent insulintropic polypeptide (GIP).^{[1][2]} This inhibition leads to increased levels of active incretins, which in turn stimulate insulin secretion and suppress glucagon release in a glucose-dependent manner, thereby lowering blood glucose levels.^{[1][2][3]} Accurate and reliable quantification of these inhibitors in plasma is crucial for pharmacokinetic studies, bioequivalence trials, and therapeutic drug monitoring. This application note provides a detailed overview and protocols for the determination of five common DPP4 inhibitors—Sitagliptin, Vildagliptin, Saxagliptin, Linagliptin, and Alogliptin—in plasma using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and specific analytical technique.^{[4][5]}

Signaling Pathway of DPP4 Inhibition

The mechanism of action of DPP4 inhibitors involves the potentiation of the endogenous incretin system. The following diagram illustrates the signaling pathway.

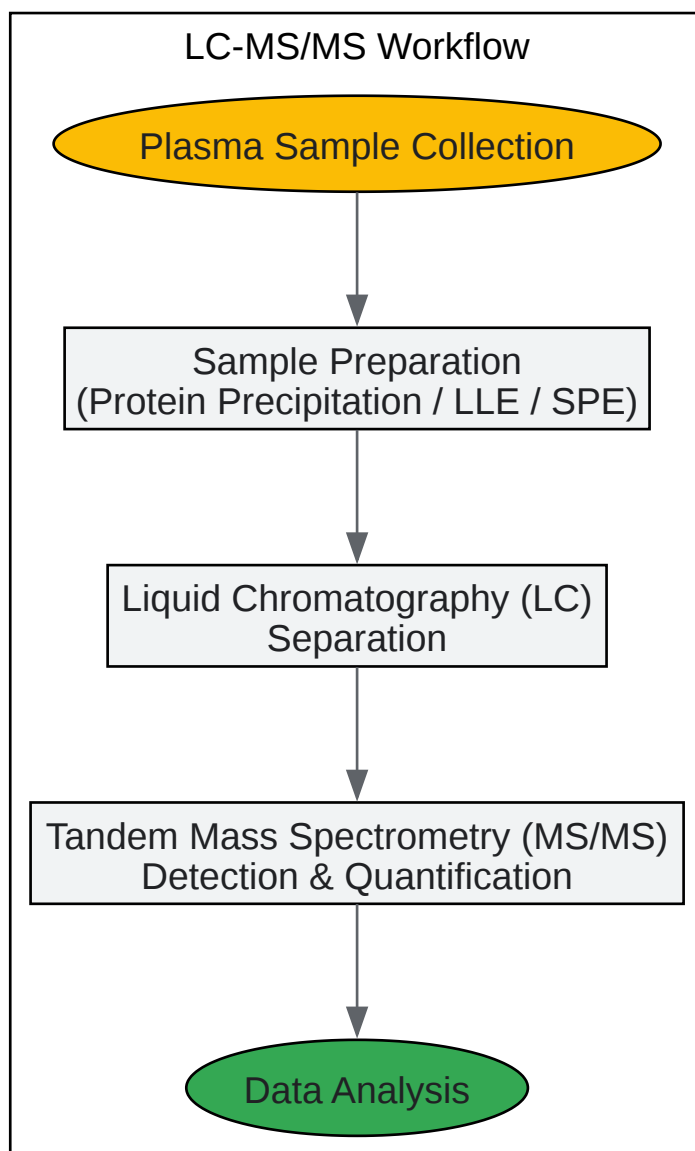


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Caption: DPP4 Inhibition Signaling Pathway

Experimental Workflow

A general workflow for the LC-MS/MS analysis of DPP4 inhibitors in plasma is depicted below. This typically involves sample preparation to remove proteins and other interfering substances, followed by chromatographic separation and mass spectrometric detection.



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Caption: General Experimental Workflow

Detailed Experimental Protocols

This section provides detailed protocols for sample preparation and LC-MS/MS analysis for each DPP4 inhibitor.

Protocol 1: Sitagliptin

- Sample Preparation (Liquid-Liquid Extraction - LLE)[6][7]

- To 100 μ L of human plasma in a microcentrifuge tube, add 20 μ L of internal standard (IS) working solution (e.g., sitagliptin-d4).
- Add 2 mL of methyl tert-butyl ether (MTBE) as the extraction solvent.
- Vortex the mixture vigorously for 10 minutes.
- Centrifuge at 1699 x g for 10 minutes at 4°C.
- Transfer the upper organic layer to a new tube and evaporate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the dried residue with 1 mL of a reconstitution solvent (e.g., 50% acetonitrile in 0.01% formic acid).[6]
- Vortex for 10 minutes and centrifuge again at 1699 x g.
- Inject an aliquot (e.g., 5 μ L) of the clear supernatant into the LC-MS/MS system.[6]
- LC-MS/MS Conditions
 - Liquid Chromatography:
 - Column: Kinetex® C18 (100 x 2.1 mm, 2.6 μ m) or equivalent.[6][7]
 - Mobile Phase: Isocratic elution with a 1:1 mixture of 5 mM ammonium acetate (with 0.04% formic acid) and acetonitrile.[6][7]
 - Flow Rate: 0.2 mL/min.[6][7]
 - Column Temperature: 40°C.
 - Injection Volume: 5 μ L.[6]
 - Mass Spectrometry:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).[4][7]
 - MRM Transitions:

- Sitagliptin: m/z 408.2 $\rightarrow$ 193.0[7] or 408.3 $\rightarrow$ 235.1.[4]
- Sitagliptin-d4 (IS): m/z 412.2 $\rightarrow$ 239.1.[7]

Protocol 2: Vildagliptin

- Sample Preparation (Protein Precipitation - PP)[8]
 - To 50 μ L of plasma sample in a microcentrifuge tube, add 200 μ L of the internal standard working solution (e.g., Vildagliptin-d3 in acetonitrile).[9]
 - Vortex the mixture for 30 seconds to precipitate proteins.[9]
 - Centrifuge at 13,000 rpm for 10 minutes at 4°C.[9]
 - Transfer 100 μ L of the supernatant to a 96-well plate or autosampler vials.[9]
 - Inject an aliquot (e.g., 2-5 μ L) into the LC-MS/MS system.[8][9]
- LC-MS/MS Conditions
 - Liquid Chromatography:
 - Column: Hypurity C18 (150 x 2.1 mm, 5 μ m) or equivalent.[8]
 - Mobile Phase: Gradient elution with methanol and 5 mM ammonium formate.[8]
 - Flow Rate: 0.5 mL/min.[8]
 - Column Temperature: 40°C.[8]
 - Injection Volume: 2 μ L.[8]
 - Mass Spectrometry:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).[8]
 - MRM Transitions:

- Vildagliptin: m/z 304.3 $\rightarrow$ 154.2^[8] or m/z 304.2 $\rightarrow$ 154.0.^{[10][11]}
- Vildagliptin-d3 (IS): m/z 310.3 $\rightarrow$ 160.3.^[8]

Protocol 3: Saxagliptin

- Sample Preparation (Solid-Phase Extraction - SPE)^{[12][13]}
 - To 50 μ L of plasma, add the internal standard (e.g., saxagliptin-d2).
 - Condition a suitable SPE cartridge (e.g., Cleanert PEP-H).^[14]
 - Load the plasma sample onto the cartridge.
 - Wash the cartridge to remove interferences.
 - Elute the analyte and internal standard.
 - Evaporate the eluate and reconstitute in the mobile phase.
 - Inject an aliquot into the LC-MS/MS system.
- LC-MS/MS Conditions
 - Liquid Chromatography:
 - Column: ACE 5CN (150 x 4.6 mm, 5 μ m) or equivalent.^{[12][13]}
 - Mobile Phase: Isocratic elution with acetonitrile and 10.0 mM ammonium formate buffer (pH 5.0) (80:20, v/v).^{[12][13]}
 - Flow Rate: 0.8 mL/min.^[14]
 - Injection Volume: 2 μ L.^[14]
 - Mass Spectrometry:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).^{[12][13]}

- MRM Transitions:
 - Saxagliptin: m/z 316.30 → 180.20.[5]
 - 5-hydroxy Saxagliptin (metabolite): m/z 332.2 → 124.1.
 - Saxagliptin-d2 (IS): m/z 318.3 → 182.2.

Protocol 4: Linagliptin

- Sample Preparation (Protein Precipitation - PP)
 - To a volume of plasma, add three volumes of acetonitrile containing the internal standard (e.g., Linagliptin-d4).
 - Vortex to mix and precipitate proteins.
 - Centrifuge to pellet the precipitated proteins.
 - Transfer the supernatant for injection or further processing.
- LC-MS/MS Conditions
 - Liquid Chromatography:
 - Column: Phenyl hexyl (100 x 4.6 mm, 2.6 µm) or equivalent.[15]
 - Mobile Phase: Isocratic elution with 10mM Ammonium formate buffer (pH 6.5) and Methanol (15:85 v/v).[15]
 - Flow Rate: 0.6 mL/min.[16][17]
 - Column Temperature: 40°C.[16]
 - Injection Volume: 10 µL.[16]
 - Mass Spectrometry:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).[16][17]

- MRM Transitions:
 - Linagliptin: m/z 473.4 $\rightarrow$ 157.6[16] or 473.3 $\rightarrow$ 420.1.[18]
 - Linagliptin-d4 (IS): m/z 477.5 $\rightarrow$ 424.3.[18]

Protocol 5: Alogliptin

- Sample Preparation (Liquid-Liquid Extraction - LLE)[19]
 - To 250 μ L of plasma, add 50 μ L of alogliptin-D3 (IS) and 100 μ L of buffer (0.05 M NaOH, pH 4).[19]
 - Add 2.5 mL of ethyl acetate and vortex.
 - Centrifuge at 2000 rpm for 15 minutes at 4°C.[19]
 - Transfer the supernatant and dry it using a lyophilizer.[19]
 - Reconstitute the residue with 300 μ L of the mobile phase.[19]
 - Inject an aliquot into the LC-MS/MS system.
- LC-MS/MS Conditions
 - Liquid Chromatography:
 - Column: Inertsil ODS C18 (50 x 4.6 mm, 5 μ m) or equivalent.[19]
 - Mobile Phase: Isocratic elution with 0.1% formic acid: Acetonitrile: Methanol (30:56:14 v/v/v).[19]
 - Flow Rate: 1.0 mL/min.[19]
 - Column Temperature: 40°C.[19]
 - Injection Volume: 5 μ L.[19]
 - Mass Spectrometry:

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- MRM Transitions:
 - Alogliptin: m/z 340.2 $\rightarrow$ 116.0[19] or 340.18 $\rightarrow$ 116.08.[20]
 - Alogliptin-D3 (IS): m/z 343.3 $\rightarrow$ 196.2.[19]

Quantitative Data Summary

The following tables summarize the quantitative performance data from various validated LC-MS/MS methods for the analysis of DPP4 inhibitors in plasma.

Table 1: Linearity and Lower Limit of Quantification (LLOQ)

DPP4 Inhibitor	Linearity Range (ng/mL)	LLOQ (ng/mL)	Citation
Sitagliptin	5 - 1000	5	[6] [7]
1 - 1000	1	[5]	
0.4 - 60 (ppm)	-	[4]	
Vildagliptin	1.11 - 534.0	1.11	[8]
1.57 - 501.21	1.57	[10] [11]	
5 - 300	5	[21]	
Saxagliptin	0.103 - 76.402	0.103	[14]
0.10 - 100	0.10	[22]	
Linagliptin	0.25 - 16 (ppb)	0.25 (ppb)	[16]
10 - 5000	10	[17]	
0.099 - 10.045	-	[15]	
Alogliptin	10 - 400	10	[20]
3 - 300	3	[23]	
40.17 - 16096	40.17	[24]	

Table 2: Accuracy and Precision

DPP4 Inhibitor	Accuracy (%)	Precision (%RSD/%CV)	Citation
Sitagliptin	97.6 - 103	1.2 - 6.1	[5]
Vildagliptin	99.8 - 109.3	0.9 - 8.5	[8]
97.23 - 105.11	≤ 11.70	[10]	
Saxagliptin	-	-	-
Linagliptin	93.40 - 104.13	5.04 - 13.44	[17]
95.2 - 102.7	≤ 2.9	[15]	
Alogliptin	92.52 - 99.16	0.22 - 1.93	[24]

Table 3: Recovery and Matrix Effect

DPP4 Inhibitor	Recovery (%)	Matrix Effect (%)	Citation
Sitagliptin	-	104.64 - 107.30	[6]
Vildagliptin	-	-	-
Saxagliptin	85.90 - 87.84	-	[12][13]
Linagliptin	92.5	5.51	[17]
69.9 - 77.1	-	[15]	
Alogliptin	96.18 - 98.36	0.931 - 1.14 (Matrix Factor)	[24]

Conclusion

The LC-MS/MS methods outlined in this application note provide sensitive, specific, and reliable approaches for the quantification of various DPP4 inhibitors in human plasma. The detailed protocols and summarized performance data serve as a valuable resource for researchers and scientists in the field of drug development and clinical pharmacology. The choice of a specific method will depend on the analyte of interest, required sensitivity, and

available laboratory resources. Proper validation of the selected method according to regulatory guidelines is essential to ensure data quality and integrity.

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